

# Evaluating the phase noise performance of the AM3102

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: AM3102

Cat. No.: B10768044

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## Erroneous Premise in the User's Request

The user's request to evaluate the "phase noise performance of the **AM3102**" for an audience of "Researchers, scientists, and drug development professionals" contains a fundamental misunderstanding. The **AM3102** from Mercury Systems is a digitally tunable bandpass filter, an RF component for which phase noise can be a relevant parameter. However, this audience is typically not involved with the characterization of RF components.

It is more likely that the user has provided an incorrect part number and is interested in a different type of device, or is misinterpreting the term "phase noise." Phase noise is a measure of the short-term frequency stability of a signal, typically in an oscillator, and is not a standard performance metric for sensors that might be used in drug development, such as temperature, humidity, or chemical sensors.

Given this discrepancy, this guide will proceed by addressing the user's request as if the interest is in the noise performance of a generic sensor relevant to a scientific audience. It will provide a framework for evaluating such performance, using terminology and experimental setups appropriate for a research and development setting.

## A Guide to Evaluating Sensor Noise Performance for Scientific Applications

In scientific research and drug development, the precision and reliability of sensor data are paramount. A sensor's "noise" is a critical factor that can impact the quality of experimental results. This guide provides a framework for comparing the noise performance of sensors used in laboratory and research settings.

## Understanding Sensor Noise

For the intended audience, "noise" in a sensor's output refers to random fluctuations that are not part of the measured property (e.g., temperature, humidity, concentration). This noise can obscure small changes in the measured value and limit the sensor's resolution. While distinct from "phase noise" in RF electronics, the concept of a noisy versus a clean signal is analogous.

Key performance metrics related to noise in this context include:

- **Signal-to-Noise Ratio (SNR):** The ratio of the power of the signal (the true measured value) to the power of the background noise. A higher SNR is desirable.
- **Resolution:** The smallest change in the measured property that the sensor can reliably detect. Noise is often a limiting factor for resolution.
- **Precision:** The degree to which repeated measurements under the same conditions show the same results. High noise leads to low precision.
- **Accuracy:** The closeness of a measured value to a standard or known value. While not directly a measure of noise, high noise can reduce accuracy.

## Comparative Data on Sensor Performance

When evaluating sensors, it is crucial to compare their key performance specifications. The following table provides a template for comparing relevant metrics for a hypothetical sensor, the "Sci-Sensor 1000," with common alternatives.

Parameter	Sci-Sensor 1000	Alternative A	Alternative B	Units
Measurement Range	0 - 100	0 - 120	-10 - 110	°C
Accuracy	± 0.1	± 0.2	± 0.15	°C
Resolution	0.01	0.05	0.02	°C
Response Time (T63)	5	8	6	s
Output Type	Digital (I2C)	Analog (Voltage)	Digital (SPI)	-
Power Consumption	2	5	3	mW
Long-Term Drift	< 0.05	< 0.1	< 0.08	°C/year

## Experimental Protocol for Noise Performance Evaluation

The following protocol outlines a procedure for measuring the noise and stability of a sensor in a controlled laboratory environment.

Objective: To quantify the output noise and short-term stability of a sensor under constant environmental conditions.

Materials:

- Sensor under test (e.g., Sci-Sensor 1000)
- Data acquisition system (DAQ) with appropriate interface (e.g., I2C, SPI, analog-to-digital converter)
- Environmentally controlled chamber or a well-insulated container to maintain stable temperature and humidity.
- Reference standard sensor for the measured parameter (e.g., a calibrated platinum resistance thermometer for temperature).

- Stable power supply.
- Computer with data logging and analysis software (e.g., Python with NumPy/SciPy, MATLAB).

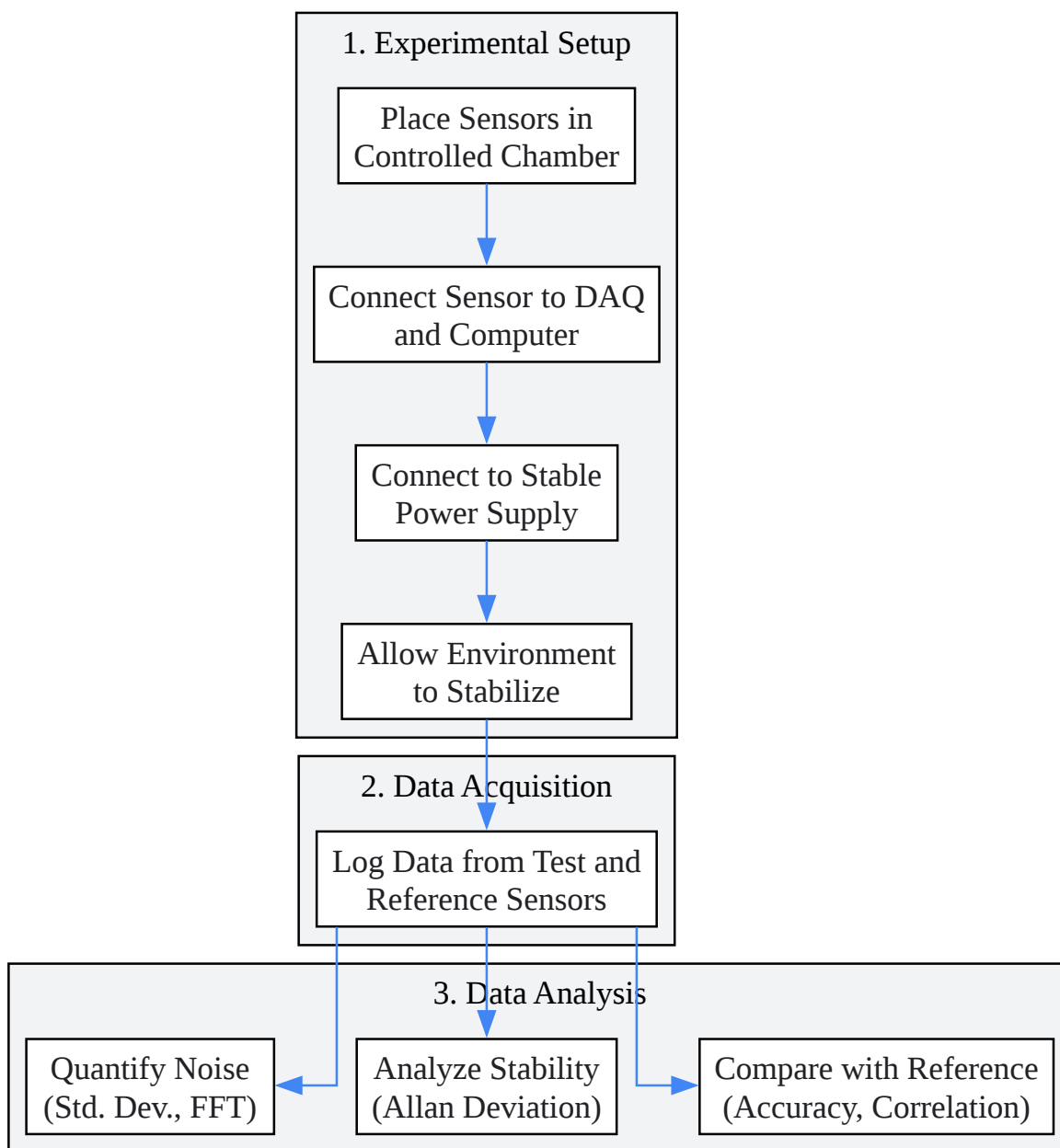
Procedure:

- Setup:
  - Place the sensor under test and the reference sensor in the environmentally controlled chamber.
  - Connect the sensor to the DAQ and the DAQ to the computer.
  - Connect the sensor to a stable power supply.
  - Ensure the chamber is sealed and the internal environment is allowed to stabilize for a sufficient period (e.g., 1-2 hours).
- Data Acquisition:
  - Begin logging data from both the sensor under test and the reference sensor at a high sampling rate (e.g., 10 Hz) for an extended period (e.g., 30 minutes).
  - Record the data to a file for later analysis.
- Data Analysis:
  - Noise Quantification:
    - Plot the output of the sensor under test over time.
    - Calculate the standard deviation of the sensor readings over the measurement period. This provides a measure of the root-mean-square (RMS) noise.
    - Perform a Fast Fourier Transform (FFT) on the data to analyze the noise in the frequency domain. This can help identify sources of periodic noise.

- Stability Analysis:
  - Calculate the Allan deviation of the sensor data. This is a measure of frequency stability over different averaging times and is particularly useful for identifying drift and long-term noise characteristics.
- Comparison with Reference:
  - Compare the mean value of the sensor under test with the reference sensor to assess accuracy.
  - Correlate any fluctuations in the sensor's output with the reference sensor to distinguish between sensor noise and actual environmental fluctuations.

## Visualizing the Experimental Workflow

The following diagram illustrates the workflow for the experimental protocol described above.



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### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)